

Safeguarding Research: Proper Disposal Procedures for AZD3965

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZD3965

Cat. No.: B1666217

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For researchers, scientists, and drug development professionals, the proper handling and disposal of investigational compounds like **AZD3965** are paramount to ensuring laboratory safety and environmental protection. As an inhibitor of monocarboxylate transporter 1 (MCT1), **AZD3965** is a valuable tool in cancer research.^{[1][2][3]} This guide provides essential, step-by-step procedures for its safe disposal, aligning with best practices for investigational drugs.

Key Properties of AZD3965

A summary of the physical and solubility properties of **AZD3965** is provided below. This information is critical for handling the compound safely in a laboratory setting.

Property	Value
Molecular Formula	C ₂₁ H ₂₄ F ₃ N ₅ O ₅ S
Molecular Weight	515.5 g/mol
Appearance	Crystalline solid
Storage Temperature	-20°C
Solubility in DMSO	Approximately 25 mg/mL
Solubility in Ethanol	Approximately 20 mg/mL
Solubility in DMF	Approximately 25 mg/mL

Data sourced from product information sheets.[1][4]

Standard Operating Procedure for AZD3965 Disposal

Given that **AZD3965** is an investigational drug, it should be treated as hazardous waste unless a comprehensive Safety Data Sheet (SDS) explicitly states otherwise.[4] The following procedure is based on general guidelines for the disposal of investigational drug products.[5][6][7][8][9]

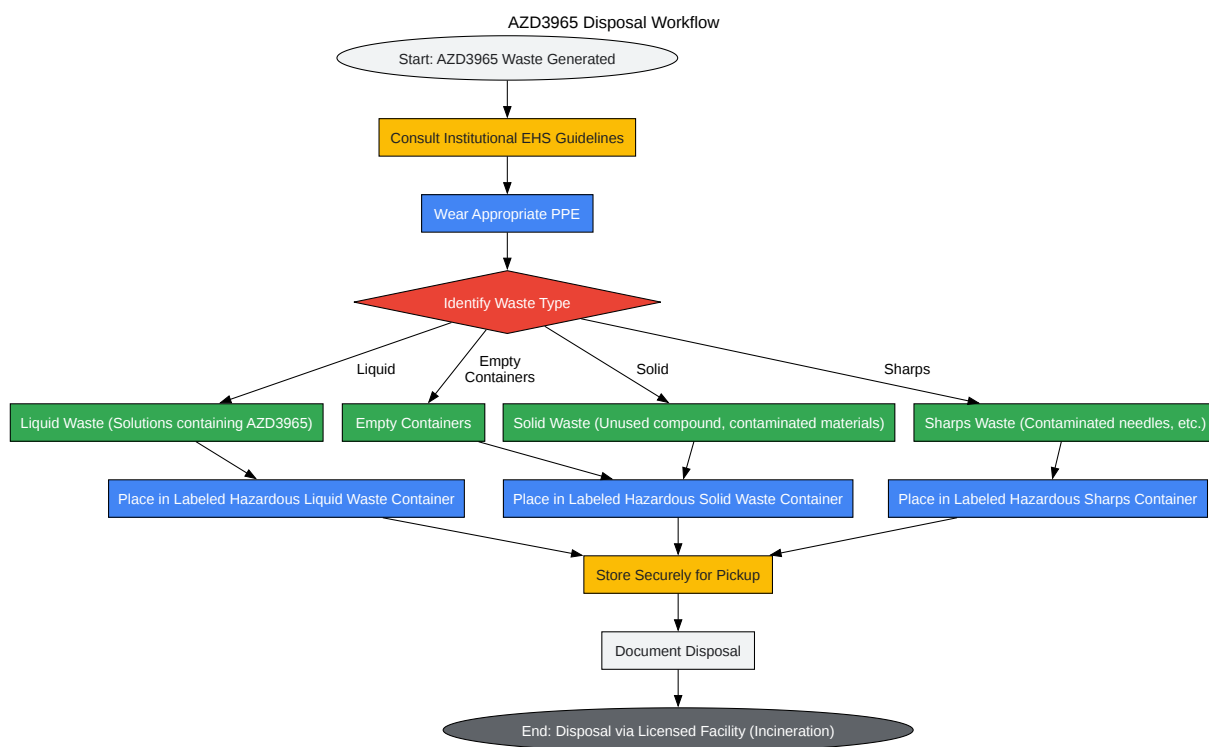
Experimental Protocol: Disposal of **AZD3965**

- Consult Institutional Guidelines: Before initiating disposal, consult your institution's Environmental Health and Safety (EHS) office for specific protocols regarding hazardous and investigational drug waste.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **AZD3965**.
- Segregation of Waste:
 - Solid Waste: Place unused or expired **AZD3965** solid compound, as well as any lab materials heavily contaminated with it (e.g., weighing boats, contaminated paper towels), into a designated hazardous waste container.
 - Liquid Waste: Dispose of solutions containing **AZD3965** in a dedicated hazardous liquid waste container. Do not mix with other chemical waste streams unless approved by your EHS office.
 - Sharps: Any sharps, such as needles or razor blades, contaminated with **AZD3965** should be placed in a designated sharps container for hazardous waste.
 - Empty Containers: All empty vials or containers that held **AZD3965** should be treated as hazardous waste and disposed of in the appropriate solid waste container.[5][7]
- Labeling: Clearly label the hazardous waste container with "Hazardous Waste," the name of the chemical (**AZD3965**), and any other information required by your institution.

- **Storage:** Store the sealed hazardous waste container in a designated, secure area, away from incompatible materials, until it is collected by the EHS office or a licensed hazardous waste disposal company.
- **Documentation:** Maintain a detailed record of the disposal, including the quantity of **AZD3965** disposed of and the date of disposal. This documentation may be required for regulatory compliance.[\[5\]](#)[\[9\]](#)
- **Final Disposition:** The final step in the disposal process is typically incineration at a licensed hazardous waste facility.[\[5\]](#)[\[8\]](#) This is managed by your institution's EHS office or their contracted waste management provider.

Logical Workflow for AZD3965 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **AZD3965**.



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Caption: Workflow for the safe disposal of **AZD3965**.

By adhering to these procedures, laboratories can ensure the safe and compliant disposal of the investigational drug **AZD3965**, thereby protecting personnel and the environment.

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- To cite this document: BenchChem. [Safeguarding Research: Proper Disposal Procedures for AZD3965]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666217#azd3965-proper-disposal-procedures]

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